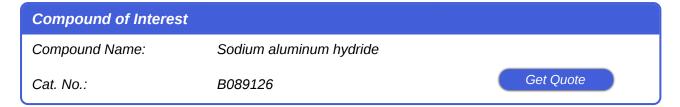


A Comparative Guide to Sodium Aluminum Hydride and Lithium Aluminum Hydride Reactivity

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For researchers, scientists, and professionals in drug development, the selection of an appropriate reducing agent is a critical decision in the synthesis of complex molecules. Among the powerful hydride donors, **sodium aluminum hydride** (NaAlH₄) and lithium aluminum hydride (LiAlH₄) are two of the most potent. This guide provides an objective comparison of their reactivity, supported by available data, to aid in the selection process for specific synthetic applications.

Physical and Chemical Properties

A fundamental understanding of the physical and chemical properties of these reagents is essential for their safe and effective use. Both are highly reactive, moisture-sensitive solids. A key differentiator is their solubility in common ethereal solvents, which dictates the choice of reaction medium.



Property	Sodium Aluminum Hydride (NaAlH4)	Lithium Aluminum Hydride (LiAlH4)
Molar Mass	54.00 g/mol [1][2]	37.95 g/mol
Appearance	White to light gray crystalline solid[1][2][3]	White to gray crystalline powder
Density	1.24 g/cm ³ [1][2]	0.917 g/cm ³
Melting Point	178 °C (decomposes)[1][3]	150 °C (decomposes)
Solubility in THF	Soluble (16 g/100 mL at room temperature)[1]	112.332 g/L
Solubility in Diethyl Ether	Insoluble[3]	Soluble
Thermal Decomposition	Begins to decompose at 183 °C, initially forming Na ₃ AlH ₆ [3]	Decomposes above 125 °C

Reactivity and Functional Group Selectivity

Both NaAlH₄ and LiAlH₄ are powerful reducing agents capable of reducing a wide array of functional groups. Their reactivity is considered to be very similar, stemming from the polar Al-H bond that serves as a source of nucleophilic hydride (H⁻).[1] LiAlH₄ is widely recognized as one of the strongest and most versatile reducing agents in organic chemistry.[4][5][6][7][8][9][10] It can reduce esters, carboxylic acids, amides, nitriles, aldehydes, and ketones.[6][7][8][9][10]

Sodium aluminum hydride is also a potent reducing agent with a reactivity profile that closely mirrors that of LiAlH₄, including the reduction of esters to alcohols.[1] However, subtle differences in reactivity can arise due to the nature of the cation (Na⁺ vs. Li⁺), which can influence the coordination with the carbonyl oxygen and thus the rate of reduction.

Due to a lack of direct comparative studies in readily available literature, a quantitative side-byside comparison of yields and reaction times for various functional groups under identical conditions is challenging to present. However, the general consensus is that both reagents are highly effective for the reduction of the functional groups listed below.

Functional Group Reduction Capabilities:



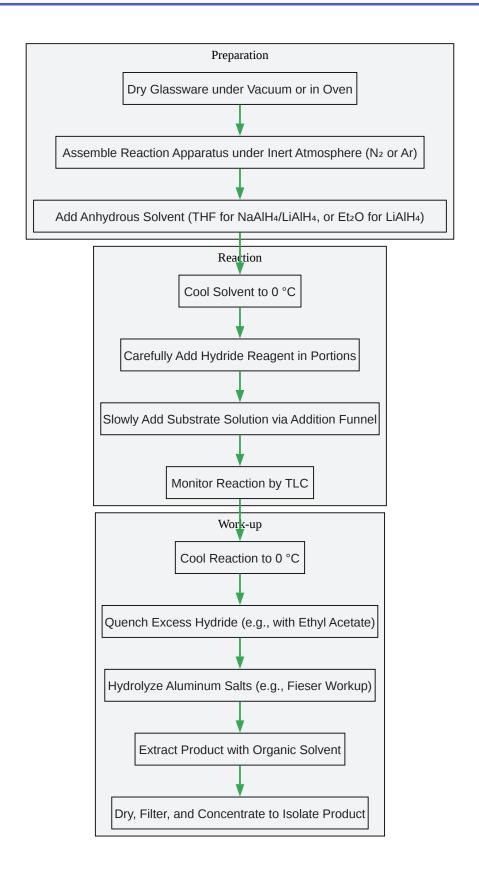
Functional Group	Product with NaAlH4/LiAlH4
Aldehyde	Primary Alcohol
Ketone	Secondary Alcohol
Ester	Primary Alcohol
Carboxylic Acid	Primary Alcohol
Amide	Amine[11][12]
Nitrile	Primary Amine
Acyl Chloride	Primary Alcohol
Epoxide	Alcohol

Experimental Protocols

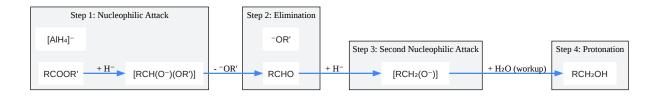
The handling and reaction setup for both hydrides are similar, demanding strict anhydrous conditions due to their violent reaction with water. The primary difference in experimental setup arises from the choice of solvent, dictated by their differing solubilities.

General Experimental Workflow for Hydride Reduction









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